

difference between 5-hydroxyomeprazole and omeprazole sulfone

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Compound of Interest

Compound Name: 5-Hydroxyomeprazole-13C,d2
(sodium)

Cat. No.: B12368087

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Technical Guide: 5-Hydroxyomeprazole vs. Omeprazole Sulfone

Differentiation, Metabolic Pathways, and Analytical Protocols

Executive Summary

In the pharmacokinetics of omeprazole (OME), 5-hydroxyomeprazole (5-OH-OME) and omeprazole sulfone (OME-S) represent the two primary metabolic divergences. Their distinction is critical for three reasons:

- **Mechanistic Origin:** 5-OH-OME is the specific marker for CYP2C19 activity (primary clearance), while OME-S is formed via CYP3A4 (secondary/shunt pathway).
- **Structural Isomerism:** They are isobaric structural isomers (, MW 361.4), presenting a significant challenge in mass spectrometry due to potential co-elution and cross-talk.

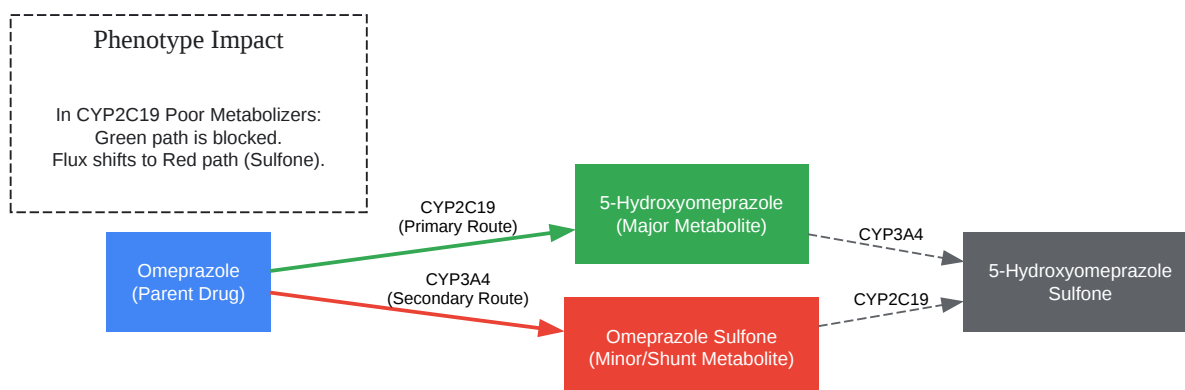
- **Phenotyping Utility:** The ratio of Omeprazole to 5-OH-OME is the gold standard for classifying CYP2C19 metabolizer status (Poor vs. Extensive), whereas OME-S levels rise disproportionately in CYP2C19 Poor Metabolizers (PMs) due to metabolic shunting.

Mechanistic Divergence & Signaling Pathways

Omeprazole clearance is a competitive process between hydroxylation and sulfoxidation. In extensive metabolizers (EM), CYP2C19 dominates.[1] In poor metabolizers (PM), the CYP2C19 pathway is blocked, forcing clearance through CYP3A4 to the sulfone.

Metabolic Pathway Diagram

The following diagram illustrates the competitive metabolism and the "shunt" effect observed in PM phenotypes.



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Figure 1: Metabolic divergence of Omeprazole.[1][2][3][4][5][6][7] The green pathway represents the primary clearance route in normal metabolizers. The red pathway becomes dominant when CYP2C19 is impaired.

Structural & Physicochemical Comparison

Despite sharing the same molecular formula, the site of oxidation alters their fragmentation patterns in mass spectrometry.

Feature	5-Hydroxyomeprazole (5-OH-OME)	Omeprazole Sulfone (OME-S)
Molecular Formula		
Monoisotopic Mass	361.1096 Da	361.1096 Da
Precursor Ion [M+H] ⁺	m/z 362.1	m/z 362.1
Modification Site	Hydroxylation at the 5-methyl group on the pyridine ring.	Oxidation of the sulfinyl sulfur () to a sulfone ().
Polarity (RT)	More polar (elutes earlier on C18).	Less polar (elutes later on C18).
Primary Enzyme	CYP2C19	CYP3A4
Key MS Fragment	m/z 214 (Hydroxylated pyridine moiety)	m/z 150 (Sulfone-specific cleavage)

Analytical Methodologies (LC-MS/MS)

Because these analytes are isobaric, chromatographic resolution is preferred over relying solely on MS selectivity. However, unique MRM transitions are essential for specificity.

Protocol: Simultaneous Quantification

Objective: Separate and quantify OME, 5-OH-OME, and OME-S in human plasma.[\[8\]](#)

A. Sample Preparation (Solid Phase Extraction)

Rationale: Liquid-liquid extraction (Ethyl Acetate) is possible, but SPE provides cleaner baselines for low-level metabolite detection.

- Conditioning: Use Oasis HLB cartridges (30 mg). Condition with 1 mL Methanol followed by 1 mL Water.
- Loading: Mix 200 μ L plasma with 200 μ L 0.1% Formic Acid. Load onto cartridge.

- Washing: Wash with 1 mL 5% Methanol in water (removes proteins/salts).
- Elution: Elute with 1 mL Acetonitrile.
- Reconstitution: Evaporate under nitrogen stream at 40°C. Reconstitute in 100 µL Mobile Phase A/B (80:20).

B. LC Conditions (Isomer Separation)

- Column: C18 Reverse Phase (e.g., Phenomenex Kinetex 2.6 µm, 50 x 2.1 mm).
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 7.5). Note: Basic pH improves peak shape for benzimidazoles.
- Mobile Phase B: Acetonitrile.[\[9\]](#)[\[8\]](#)[\[10\]](#)
- Gradient:
 - 0-0.5 min: 15% B
 - 0.5-3.0 min: 15% -> 60% B
 - 3.0-4.0 min: 90% B (Wash)
 - 4.1 min: Re-equilibrate.
- Flow Rate: 0.4 mL/min.

C. MS/MS Parameters (MRM Mode)

Use Positive Electrospray Ionization (ESI+).

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Structural Origin of Fragment
Omeprazole	346.1	198.1	15	Pyridine moiety (cleavage of sulfoxide)
5-OH-OME	362.1	214.1	18	Hydroxylated pyridine moiety (198 + 16 Da)
OME-Sulfone	362.1	150.0	25	Sulfone-specific rearrangement/cleavage

Critical QC Check: Ensure the retention time of 5-OH-OME is distinct from OME-S. Typically, 5-OH-OME elutes before Omeprazole, and OME-Sulfone elutes after Omeprazole on a standard C18 column.

Clinical & Pharmacogenetic Interpretation

The quantification of these metabolites allows for "phenotyping" (assessing actual enzyme activity) without genetic sequencing.

The Metabolic Ratio (MR)[5][12]

- CYP2C19 Phenotyping:

[4]

- Low Ratio (< 1.0): Ultra-Rapid / Extensive Metabolizer.
- High Ratio (> 10.0): Poor Metabolizer (PM).
- Interpretation: A high ratio indicates the blockade of the primary pathway.

- CYP3A4 Index:

[1]

- Used less frequently but relevant for drug-drug interaction studies (e.g., assessing CYP3A4 inhibition by ketoconazole).

Data Validation Rules

- The "PM Shift": If a subject is a CYP2C19 Poor Metabolizer, you must observe a significant increase in Omeprazole Sulfone concentration. If OME is high, 5-OH is low, but Sulfone is also low, suspect non-compliance or absorption issues rather than just metabolic polymorphism.
- Isobaric Interference: If the 5-OH-OME peak shows a "shoulder" or abnormal tailing, check for co-elution with the Sulfone. Verify using the specific 362->150 transition to confirm the position of the Sulfone peak.

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